

An In-depth Technical Guide on 1-Methyl-1-naphthalen-1-ylhydrazine

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Compound of Interest

Compound Name: 1-Methyl-1-naphthalen-1-ylhydrazine

Cat. No.: B045601

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CAS Number: 119090-35-6

Disclaimer: Publicly available information on the specific synthesis, properties, and biological activity of **1-Methyl-1-naphthalen-1-ylhydrazine** is limited. This guide provides a comprehensive overview based on established chemical principles and data available for structurally related compounds. The experimental protocols described are representative and may require optimization for the specific synthesis of this compound.

Introduction

1-Methyl-1-naphthalen-1-ylhydrazine is a substituted hydrazine derivative containing both a methyl and a naphthalen-1-yl group attached to the same nitrogen atom. Hydrazine derivatives are a significant class of organic compounds utilized as intermediates in the synthesis of a wide array of pharmaceuticals, agrochemicals, and other specialty chemicals. The presence of the bulky and electronically distinct naphthalene ring, combined with the methyl group, suggests that this compound could serve as a valuable building block in medicinal chemistry and materials science. Research into hydrazine and hydrazone derivatives has highlighted their diverse biological activities, including antimicrobial, anticonvulsant, analgesic, anti-inflammatory, and antitumor properties.

Physicochemical Properties

While detailed experimental data for **1-Methyl-1-naphthalen-1-ylhydrazine** is not readily available, a summary of basic identifiers is provided below.

Property	Value
CAS Number	119090-35-6
Molecular Formula	C ₁₁ H ₁₂ N ₂
Synonyms	N-Methyl-N-naphthalen-1-yl-hydrazine, 1-Methyl-1-(1-naphthyl)hydrazine

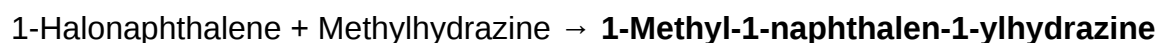
Synthesis

A specific, validated experimental protocol for the synthesis of **1-Methyl-1-naphthalen-1-ylhydrazine** is not available in the reviewed literature. However, a plausible synthetic route can be proposed based on general methods for the preparation of N-substituted hydrazines. One common approach involves the N-arylation of a substituted hydrazine.

Representative Experimental Protocol: N-Arylation of Methylhydrazine

This protocol is a generalized procedure and would require optimization for the specific synthesis of **1-Methyl-1-naphthalen-1-ylhydrazine**.

Reaction Scheme:



Materials:

- 1-Iodonaphthalene or 1-Bromonaphthalene
- Methylhydrazine
- Palladium catalyst (e.g., Pd(OAc)₂, Pd₂(dba)₃)
- Ligand (e.g., Xantphos, BINAP)

- Base (e.g., Cs_2CO_3 , K_3PO_4)
- Anhydrous, degassed solvent (e.g., Toluene, Dioxane)
- Inert atmosphere (e.g., Argon, Nitrogen)

Procedure:

- To a dry Schlenk flask under an inert atmosphere, add the palladium catalyst, ligand, and base.
- Add the anhydrous, degassed solvent to the flask.
- Add 1-halonaphthalene to the reaction mixture.
- Add methylhydrazine to the reaction mixture.
- Heat the reaction mixture to the appropriate temperature (typically 80-120 °C) and stir for the required time (monitored by TLC or GC-MS).
- After the reaction is complete, cool the mixture to room temperature.
- Dilute the reaction mixture with a suitable organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **1-Methyl-1-naphthalen-1-ylhydrazine**.

Note: The choice of catalyst, ligand, base, solvent, and temperature are crucial for the success of the reaction and will require experimental optimization.

Synthesis Workflow Diagram

Caption: Generalized workflow for the synthesis of **1-Methyl-1-naphthalen-1-ylhydrazine**.

Reactivity and Potential Applications

The reactivity of **1-Methyl-1-naphthalen-1-ylhydrazine** is dictated by the nucleophilic nature of the hydrazine moiety. The nitrogen atoms possess lone pairs of electrons, making them susceptible to reaction with electrophiles.

Formation of Hydrazones

A primary reaction of hydrazines is their condensation with aldehydes and ketones to form hydrazones. This reaction is fundamental in organic synthesis and has been utilized to prepare a vast library of biologically active molecules. The formation of a hydrazone from **1-Methyl-1-naphthalen-1-ylhydrazine** would introduce the naphthalen-1-yl-methyl-hydrazinyl moiety into a new molecular scaffold, potentially leading to novel therapeutic agents.

Reactivity of the N-H Bond

The remaining N-H bond in **1-Methyl-1-naphthalen-1-ylhydrazine** can undergo further substitution reactions, allowing for the introduction of a second substituent on the nitrogen atom. This provides a route to more complex, tri-substituted hydrazine derivatives.

Potential Biological Significance

While no specific biological data for **1-Methyl-1-naphthalen-1-ylhydrazine** has been reported, the broader class of hydrazine and hydrazone derivatives has been extensively studied. The incorporation of a naphthalene ring, a common scaffold in medicinal chemistry, suggests that derivatives of this compound could exhibit interesting pharmacological properties. The lipophilic nature of the naphthalene group may influence the compound's ability to cross cell membranes and interact with biological targets.

Signaling Pathways

There is no information available in the scientific literature regarding any signaling pathways that are modulated by **1-Methyl-1-naphthalen-1-ylhydrazine**. Research into the biological activity of this specific compound would be required to elucidate any such interactions.

Conclusion

1-Methyl-1-naphthalen-1-ylhydrazine is a chemical entity with potential as a synthetic intermediate. While specific data on this compound is scarce, its structural features suggest that it could be a valuable building block for the synthesis of novel compounds with interesting chemical and biological properties. Further research is needed to fully characterize its synthesis, reactivity, and potential applications. The methodologies and potential applications outlined in this guide are based on established principles of hydrazine chemistry and provide a foundation for future investigations into this compound.

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